

Technical Guide: Validation of TiN as a Diffusion Barrier for Copper Interconnects

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Compound of Interest

Compound Name: *Titanium nitride*

CAS No.: *25583-20-4*

Cat. No.: *B1215195*

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Executive Summary

Titanium Nitride (TiN) has served as the industry workhorse for diffusion barriers in metallization due to its low electrical resistivity and excellent adhesion properties. However, as integrated circuit (IC) nodes scale below 14nm, the validation of TiN against Copper (Cu) diffusion requires rigorous scrutiny.

While TiN provides a cost-effective solution with mature deposition processes (PVD/ALD), it inherently suffers from a columnar grain structure that can act as a "fast-track" for Cu diffusion. This guide objectively compares TiN against its primary competitor, Tantalum Nitride (TaN), and outlines a self-validating experimental framework to quantify barrier failure.

Key Findings

Feature	TiN (Titanium Nitride)	TaN (Tantalum Nitride)	Verdict
Microstructure	Polycrystalline (Columnar)	Amorphous / Nanocrystalline	TaN blocks diffusion better. [1] [2] [3] [4] [5]
Resistivity	Low (~50-100)	High (~200+)	TiN is better for contact resistance.
Failure Temp	~450°C - 550°C	> 650°C	TaN is more thermally stable.
Adhesion	Excellent to SiO2 and Cu	Good, but often requires Ta liner	TiN simplifies integration.

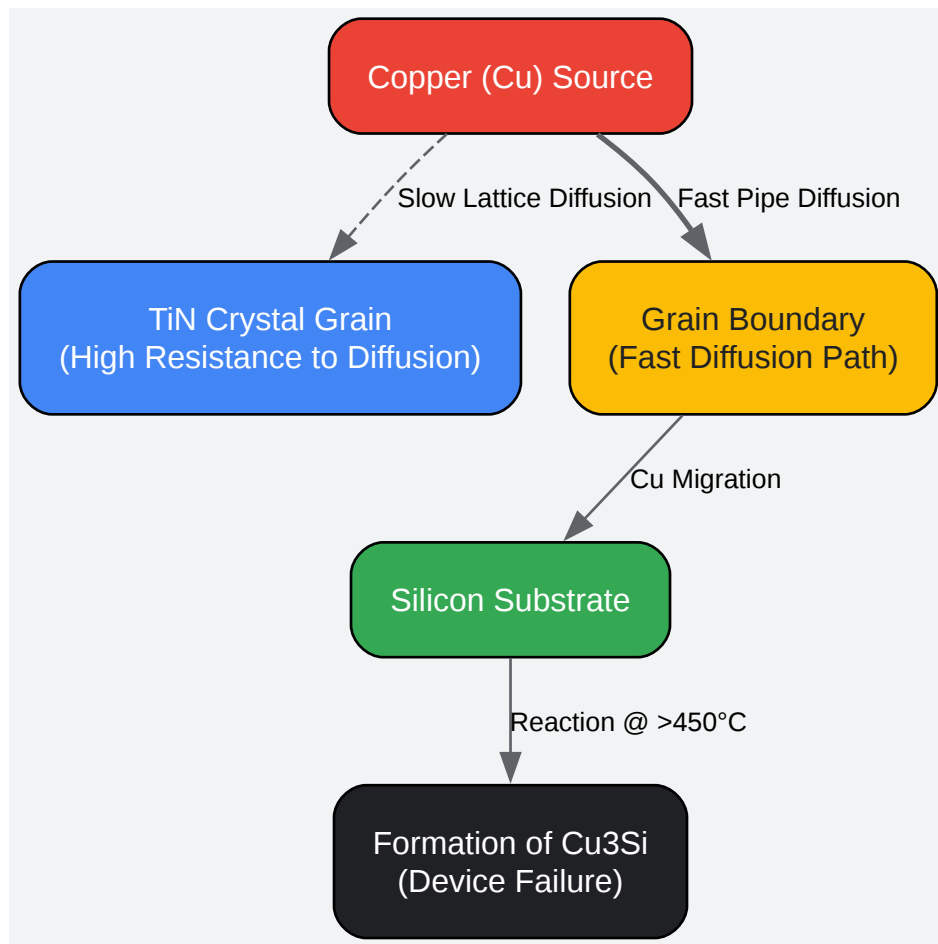
Mechanism of Action & Failure

To validate TiN, one must understand how it fails. Unlike bulk diffusion, Cu migration in TiN is dominated by Grain Boundary Diffusion.

The "Fast-Track" Failure Model

TiN deposited via Physical Vapor Deposition (PVD) typically grows in a columnar structure. These vertical grain boundaries act as pipes, allowing Cu atoms to bypass the lattice and drift into the underlying silicon or dielectric.

- The Threat: Copper is a deep-level impurity in Silicon. Even trace amounts cause device failure by creating generation-recombination centers.
- The Fix (Stuffing): The performance of TiN is often enhanced by "stuffing" these grain boundaries with oxygen or nitrogen to block the diffusion paths.



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Figure 1: The primary failure mode of TiN is Cu migration through vertical grain boundaries (yellow), bypassing the crystal lattice.

Comparative Analysis: TiN vs. Alternatives

TiN (The Incumbent)

- Pros: Low cost; established etch chemistry; low resistivity (critical for contact layers).
- Cons: Columnar structure requires "stuffing" (oxygenation) to be effective; fails at lower temperatures than TaN.
- Best Use: Contacts, Vias in legacy nodes (>28nm), or as a glue layer.

TaN (The Premium Blocker)

- Pros: Amorphous microstructure (no grain boundaries for Cu to travel through); extremely high thermal stability ($>650^{\circ}\text{C}$).
- Cons: Higher resistivity (increases RC delay); difficult to etch (CMP required).
- Best Use: Main barrier for Cu interconnects in advanced nodes ($<14\text{nm}$).

TiW (The Legacy Option)

- Pros: Good diffusion barrier for Aluminum.[\[6\]](#)
- Cons: Reacts with Cu at high temperatures; generally obsolete for modern Cu-low-k integration.

Experimental Validation Protocols

As a scientist, you cannot rely on datasheets. You must validate the barrier in your specific process flow. Use these two self-validating protocols.

Protocol A: Thermal Stability via Sheet Resistance & XRD

Objective: Determine the "Failure Temperature" where Cu penetrates the barrier and reacts with Si to form Copper Silicide (Cu₃Si).
(Cu_3Si).

The Logic:

- Deposited Cu/TiN/Si stacks are highly conductive.
- Upon annealing, if the barrier holds, resistance drops slightly (grain growth).
- If the barrier fails, Cu reacts with Si to form Cu_3Si . This reaction is often accompanied by a sudden change in sheet resistance and the appearance of specific X-Ray Diffraction (XRD) peaks.

Workflow:

- Fabrication: Deposit 10nm TiN on Si, followed by 200nm Cu.
- Anneal: Perform isochronal anneals (30 min) in ambient at 400°C, 450°C, 500°C, 550°C, 600°C.
- Measure:
 - Sheet Resistance (): Use a 4-point probe.^{[2][7][8]} Look for a sharp increase or specific deviation.
 - XRD: Scan from 30° to 90°. Look for the peak of (indicating failure).

Protocol B: Reliability via Bias Temperature Stress (BTS)

Objective: Detect the drift of

ions into the dielectric under an electric field (the "Gold Standard" for reliability).

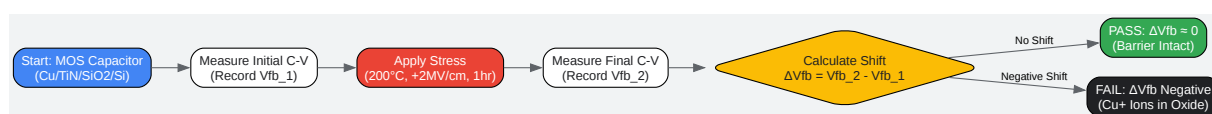
The Logic: A Metal-Oxide-Semiconductor (MOS) capacitor is stressed with heat and voltage. If the barrier is defective, the electric field drives positive Cu ions through the TiN into the

. This positive charge accumulation shifts the Flatband Voltage () of the capacitor to the left (negative direction).

Workflow:

- Structure: Fabricate Cu / TiN / / Si capacitors (Dot structure).
- Pre-Characterization: Measure High-Frequency C-V curve at room temp. Record initial

- Stress: Apply +2 MV/cm electric field to the Cu gate at 200°C for 1 hour.
- Post-Characterization: Cool to room temp (maintain bias) and remeasure C-V.
- Validation:
 - : Barrier is Valid.
 - (Significant Shift): Barrier Failed (Cu ions entered oxide).



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Figure 2: Logic flow for Bias Temperature Stress (BTS) validation. A negative shift in Flatband Voltage confirms Cu contamination.

References

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